

what is diethyl butylmalonate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

Get Quote

Fundamental Chemical Profile

The table below summarizes the key identifying information and physical properties of **Diethyl butylmalonate** [1] [2] [3].

Property	Value / Description
CAS Registry Number	133-08-4 [1] [4] [2]
IUPAC Name	Diethyl 2-butylpropanedioate [5] [2]
Molecular Formula	C ₁₁ H ₂₀ O ₄ [1] [2] [3]
Molecular Weight	216.27 g/mol [1] [3]
Appearance	Clear, colorless liquid [1] [3]
Boiling Point	235–240 °C (lit.) [1] [3]
Density	0.983 g/mL at 25 °C (lit.) [1] [3]
Refractive Index	n ²⁰ /D 1.422 (lit.) [1] [3]
Flash Point	201 °F (94 °C) [1] [3]

Property	Value / Description
Water Solubility	330 mg/L at 20°C [1] [3]

Primary Industrial Synthesis Method

A common industrial preparation method for DBM involves the alkylation of diethyl malonate. One patented catalyst-free method is described below [5] [6].

Experimental Protocol: Catalyst-Free Preparation of DBM

This protocol uses ethanol, sodium, diethyl malonate, and bromobutane as raw materials [5].

- **Generation of Sodium Ethoxide:**

- Absolute ethanol is placed in a reactor under a nitrogen atmosphere. Metallic sodium is added, and the reaction is carried out at 70–73°C for 12–15 hours. The reaction is: $\text{Na} + \text{C}_2\text{H}_5\text{OH} \rightarrow \text{C}_2\text{H}_5\text{ONa} + \text{H}_2 \uparrow$ [5]
- Ethanol is then removed by heating to 80–120°C to obtain solid sodium ethoxide [5].

- **Formation of Diethyl Malonate Sodium Salt:**

- The reactor is cooled with circulating cooling water for 30–60 minutes under a continuous nitrogen flow.
- Diethyl malonate is slowly added dropwise to the sodium ethoxide to generate the sodium salt [5].

- **Alkylation to Form Diethyl Butylmalonate:**

- Bromobutane is added to the reaction mixture, which is then maintained at 76–84°C for 0.5–1 hour [5].
- The crude product is filtered. The filtrate is then processed, which includes adding water and sodium bromide to remove impurities, using toluene to remove residual water, and finally, distillation to isolate pure DBM [5].

Key Advantages: This method reports a yield of approximately 76.5% and a purity of over 99.5%, meeting drug quality standards without requiring a catalyst, thereby reducing production costs [5].

Emerging Therapeutic Applications and Mechanism of Action

Recent research has shifted focus from DBM's role as a synthetic intermediate to its potential as a therapeutic agent for neurodegenerative diseases, particularly Alzheimer's Disease (AD) [7].

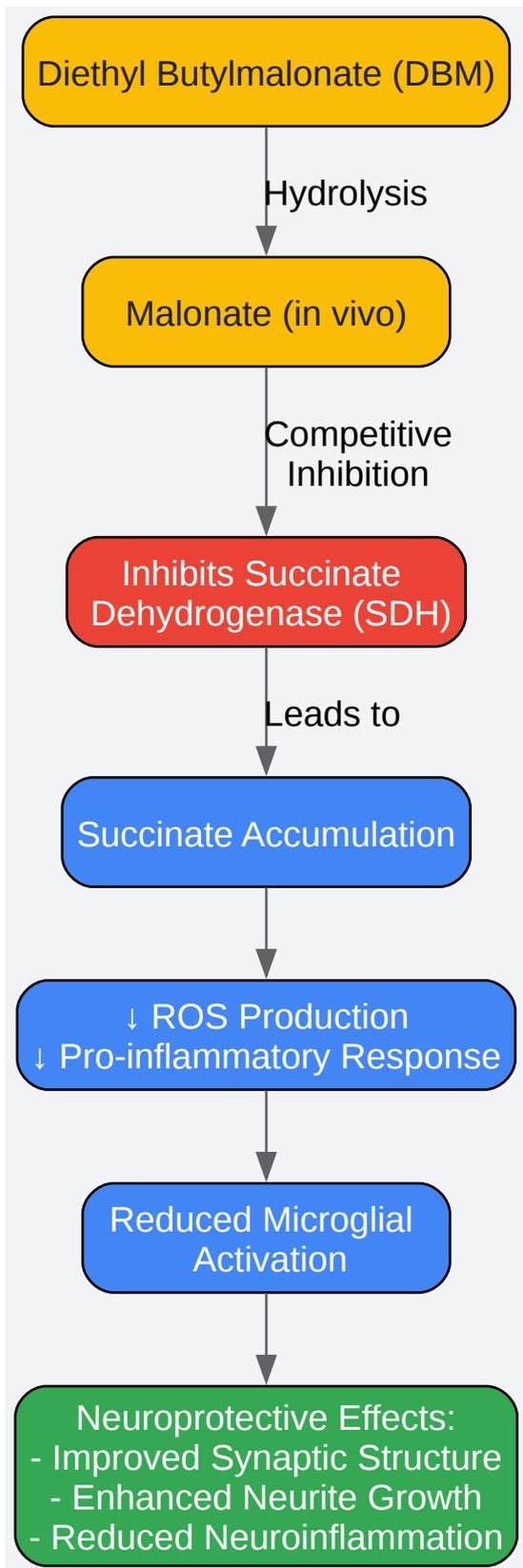
Preclinical Evidence in Alzheimer's Models

A 2024 study investigated the effects of DBM on 5×FAD transgenic mice, a model for AD. The key findings are summarized below [7].

Aspect Studied	Experimental Method	Key Finding of DBM Treatment
Cognitive Function	Morris water maze, Y-maze, novel object recognition tests	Effectively mitigated cognitive deficits [7]
Depressive-like Behavior	Tail suspension test, forced swimming test	Alleviated depression [7]
Synaptic Integrity	Transmission electron microscopy, Golgi-Cox staining	Attenuated synaptic ultrastructure and neurite impairment [7]
Molecular Markers	Western blot, Immunofluorescence	Improved deficits of PSD95 and BDNF proteins [7]
Neuroinflammation	RT-qPCR, Immunofluorescence	Decreased microglia accumulation and downregulated pro-inflammatory cytokines [7]

Proposed Mechanism of Action: Inhibition of Succinate Dehydrogenase

DBM is hydrolyzed in the body to form malonate, a competitive inhibitor of the mitochondrial enzyme **succinate dehydrogenase (SDH)** [7]. The proposed mechanism is visualized in the following diagram.



[Click to download full resolution via product page](#)

This proposed mechanism explains the observed anti-inflammatory and neuroprotective effects: by inhibiting SDH, DBM prevents succinate accumulation and the subsequent production of reactive oxygen species (ROS), which are key drivers of pro-inflammatory responses in immune cells like microglia [7]. Reducing neuroinflammation helps preserve synaptic ultrastructure and neurite outgrowth, ultimately ameliorating cognitive deficits and depression in the AD mouse model [7].

Traditional Use as a Pharmaceutical Intermediate

Beyond its novel therapeutic potential, DBM has a well-established role in chemical synthesis. It is a key intermediate in the production of various chemicals, including:

- **Phenylbutazone:** An antipyretic and analgesic drug [5] [6].
- **Peptide Deformylase Inhibitors:** Reagents used in the synthesis of compounds that act against drug-resistant bacteria [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cas 133-08-4, Diethyl butylmalonate [lookchem.com]
2. Diethyl butylmalonate - the NIST WebBook [webbook.nist.gov]
3. | 133-08-4 Diethyl butylmalonate [chemicalbook.com]
4. | CAS 133-08-4 | SCBT - Santa Cruz... Diethyl butylmalonate [scbt.com]
5. Preparation method of diethyl n-butylmalonate [patents.google.com]
6. Preparation method of diethyl n-butylmalonate [eureka.patsnap.com]
7. Diethyl butylmalonate attenuates cognitive deficits and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is diethyl butylmalonate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1493477#what-is-diethyl-butylmalonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com